

Alliin CAS number and molecular weight

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Compound of Interest

Compound Name: Alliin

Cat. No.: B1149212

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Alliin: Physicochemical Properties

Alliin is a sulfoxide that is a natural constituent of fresh garlic. It is a derivative of the amino acid cysteine. This technical guide provides key physicochemical data for alliin, specifically its CAS number and molecular weight.

Physicochemical Data

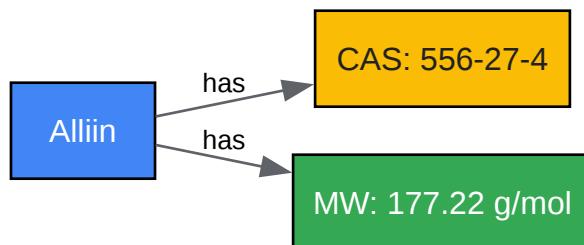
The fundamental identifiers and properties of alliin are summarized below.

Parameter	Value	Reference
CAS Number	556-27-4	[1] [2] [3] [4]
Alternate CAS Number	17795-26-5 (for L-(+)-Alliin)	
Molecular Weight	177.22 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₁₁ NO ₃ S	[1] [3] [4]

Note: While 556-27-4 is the most frequently cited CAS number for alliin, 17795-26-5 is also referenced for the L-(+)-enantiomer.

Data Visualization

The following diagram illustrates the relationship between Alliin and its key identifiers.

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Caption: Relationship between Alliin and its CAS number and molecular weight.

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References

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- 3. Alliin [druglead.com]
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